

Technical Guide: 4-Hydroxy-1,10-secocadin-5-ene-1,10-dione

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Compound of Interest

Compound Name: 4-Hydroxy-1,10-secocadin-5-ene-1,10-dione

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive technical overview of the natural product **4-Hydroxy-1,10-secocadin-5-ene-1,10-dione**, a sesquiterpenoid isolated from the leaves of *Casearia sylvestris*.^{[1][2][3]} This guide details its discovery, physicochemical properties, and the experimental methodologies for its isolation and characterization. All available quantitative data is presented in a structured format to facilitate analysis and comparison. This whitepaper is intended to serve as a foundational resource for researchers investigating this compound for potential applications in drug discovery and development.

Introduction

4-Hydroxy-1,10-secocadin-5-ene-1,10-dione is a sesquiterpenoid first reported in 2009.^{[1][3]} Natural products, particularly those from the plant kingdom, remain a vital source of novel chemical scaffolds for drug discovery. Sesquiterpenoids, a class of C₁₅ terpenoids, are known to exhibit a wide range of biological activities. This document collates the currently available scientific information on **4-Hydroxy-1,10-secocadin-5-ene-1,10-dione** to support further research into its therapeutic potential.

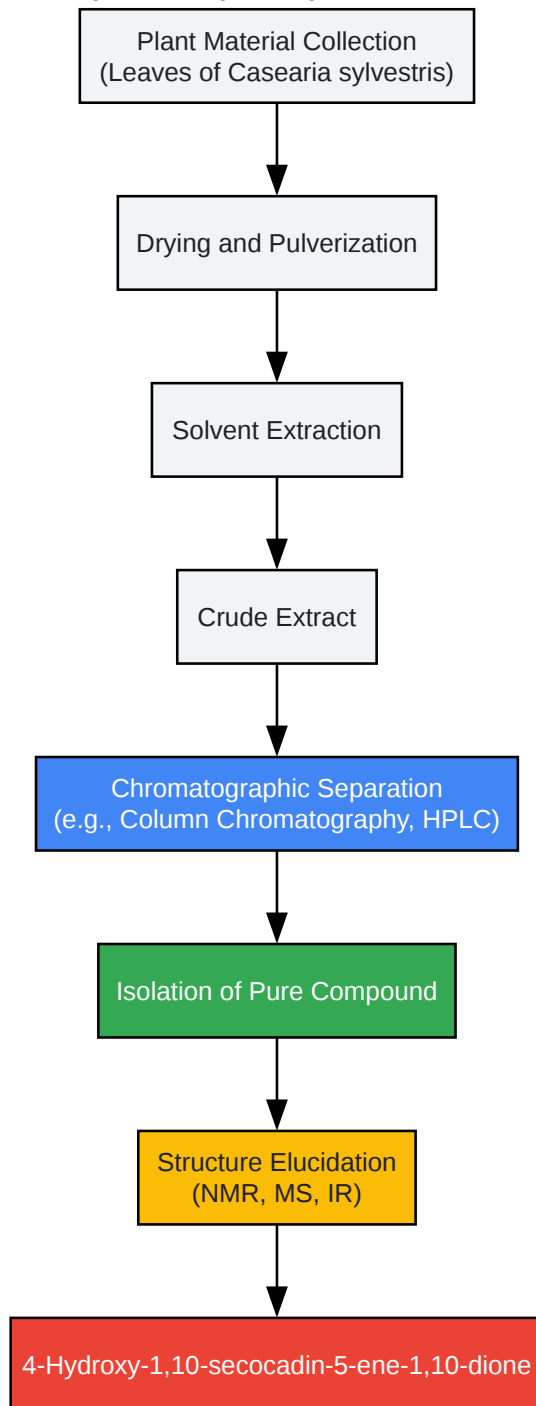
Discovery and Source

The discovery of **4-Hydroxy-1,10-secocadin-5-ene-1,10-dione** was the result of phytochemical investigation of the plant species *Casearia sylvestris*.^{[1][2][3]} The leaves of this plant were collected, processed, and subjected to extraction and chromatographic separation, leading to the isolation of this novel compound.

Experimental Workflow for Discovery

The logical workflow for the discovery and characterization of a novel natural product like **4-Hydroxy-1,10-secocadin-5-ene-1,10-dione** is outlined below.

Workflow for the Discovery of 4-Hydroxy-1,10-secocadin-5-ene-1,10-dione



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Caption: A generalized workflow for the isolation and identification of natural products.

Physicochemical Properties

A summary of the known physicochemical properties of **4-Hydroxy-1,10-secocadin-5-ene-1,10-dione** is presented in the table below.

Property	Value
Chemical Name	4-hydroxy-4-methyl-2-[(3R)-2-methyl-6-oxoheptan-3-yl]cyclohex-2-en-1-one
CAS Number	226904-40-1[1]
Molecular Formula	C15H24O3[3]
Molecular Weight	252.4 g/mol [3]
Appearance	Oil[3]
Compound Type	Sesquiterpenoid[3]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone[1][3]

Experimental Protocols

The following sections detail the generalized experimental procedures for the isolation and structural characterization of **4-Hydroxy-1,10-secocadin-5-ene-1,10-dione**, based on standard practices in natural product chemistry. The definitive protocol is detailed in Fitoterapia (2009).[1][3]

Plant Material and Extraction

- Collection: The leaves of *Casearia sylvestris* were collected.
- Preparation: The plant material was air-dried and ground to a fine powder.
- Extraction: The powdered leaves were extracted with a suitable solvent (e.g., methanol or ethanol) at room temperature. The solvent was then evaporated under reduced pressure to yield a crude extract.

Isolation and Purification

- Initial Fractionation: The crude extract was subjected to column chromatography over silica gel, eluting with a gradient of solvents (e.g., n-hexane and ethyl acetate) of increasing polarity.
- Fine Purification: Fractions containing the compound of interest were further purified by preparative High-Performance Liquid Chromatography (HPLC) to yield pure **4-Hydroxy-1,10-secocadin-5-ene-1,10-dione**.

Structure Elucidation

The chemical structure of the isolated compound was determined using a combination of spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (^1H and ^{13}C) and 2D (COSY, HSQC, HMBC) NMR spectra were recorded to determine the carbon skeleton and the placement of protons and functional groups.
- Mass Spectrometry (MS): High-resolution mass spectrometry was used to determine the exact molecular weight and elemental composition.
- Infrared (IR) Spectroscopy: IR spectroscopy was used to identify the presence of key functional groups, such as hydroxyl ($-\text{OH}$) and carbonyl ($\text{C}=\text{O}$) groups.

Quantitative Data

The following table summarizes the available spectroscopic data for **4-Hydroxy-1,10-secocadin-5-ene-1,10-dione**.

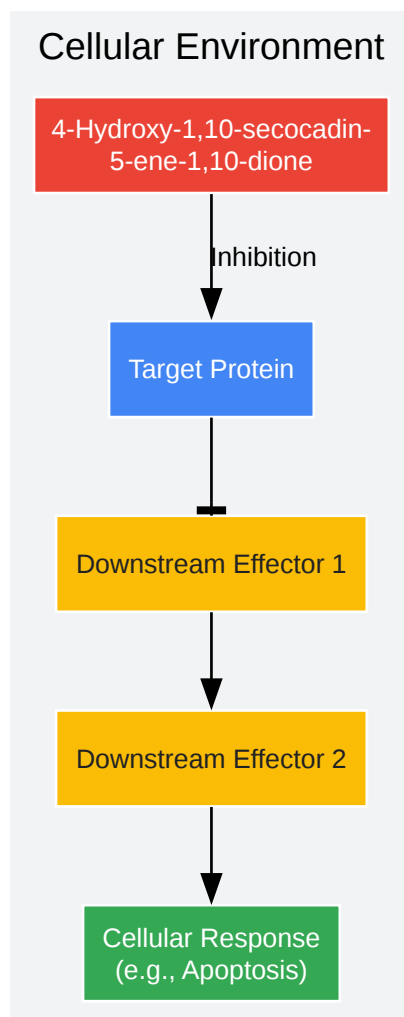
Data Type	Key Features
¹³ C NMR	A ¹³ C NMR spectrum is available for this compound[4]
¹ H NMR	Data not available in initial search results.
Mass Spec.	Data not available in initial search results.
IR Spec.	Data not available in initial search results.
Optical Rotation	Data not available in initial search results.

Biological Activity and Signaling Pathways

Currently, there is no specific information available in the public domain regarding the biological activity or the signaling pathways modulated by **4-Hydroxy-1,10-secocadin-5-ene-1,10-dione**. The general class of sesquiterpenoids is known to possess a wide array of biological activities, suggesting that this compound could be a candidate for future bioactivity screening.

Should future research elucidate a signaling pathway, a diagrammatic representation would be warranted. For illustrative purposes, a hypothetical signaling pathway is depicted below.

Hypothetical Signaling Pathway



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Caption: An example of a potential signaling pathway diagram.

Conclusion

4-Hydroxy-1,10-secocadin-5-ene-1,10-dione is a structurally interesting sesquiterpenoid isolated from *Casearia sylvestris*. This guide has summarized the available information on its discovery and physicochemical properties. Further research is required to fully characterize its spectroscopic properties, elucidate its biological activities, and explore its potential as a lead compound in drug development. The detailed experimental protocols contained within the

primary literature, particularly the 2009 Fitoterapia publication, are essential for any future work on this compound.

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References

- 1. 4-Hydroxy-1,10-secocadin-5-ene-1,10-dione | CAS:226904-40-1 | Manufacturer ChemFaces [chemfaces.com]
- 2. 4-Hydroxy-1,10-secocadin-5-ene-1,10-dione | TargetMol [targetmol.com]
- 3. 4-Hydroxy-1,10-secocadin-5-ene-1,10-dione | CAS:226904-40-1 | Sesquiterpenoids | High Purity | Manufacturer BioCrick [biocrick.com]
- 4. spectrabase.com [spectrabase.com]
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